

A Comparative Guide to the Structural Analogues of Bis(2-chloroethylthio)methane

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Compound of Interest

Compound Name: *Bis(2-chloroethylthio)methane*

CAS No.: 63869-13-6

Cat. No.: B14111843

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This guide provides a comprehensive comparison of **Bis(2-chloroethylthio)methane** (also known as SK-mustard) and its key structural analogues. As a bifunctional alkylating agent related to sulfur mustard (HD), SK-mustard and its chemical relatives are of significant interest to researchers developing countermeasures for chemical threats.^{[1][2]} The high toxicity of sulfur mustard necessitates the use of less hazardous structural analogues in research to investigate mechanisms of action and test potential therapies safely.^{[3][4][5]} This document delves into the comparative physicochemical properties, mechanisms of toxicity, and biological effects of these compounds, supported by experimental data and detailed protocols.

Introduction to Sulfur Mustard Analogues

Sulfur mustard (HD), or bis(2-chloroethyl) sulfide, is a potent vesicant (blistering agent) first used as a chemical warfare agent in World War I.^{[6][7]} Its severe, delayed effects on the skin, eyes, and respiratory tract make it a persistent threat.^{[4][7]} The study of its analogues allows for safer laboratory investigation into the complex toxicology of this class of compounds. This guide will focus on the comparison of **Bis(2-chloroethylthio)methane** with the following key analogues:

- Sulfur Mustard (HD): The archetypal bifunctional vesicant, serving as the primary benchmark for comparison.[\[8\]](#)[\[9\]](#)
- 2-Chloroethyl ethyl sulfide (CEES): A monofunctional analogue, often referred to as "half-mustard," which is less potent but mechanistically informative.[\[7\]](#)[\[10\]](#)
- Nitrogen Mustard (HN2): An analogue where the central sulfur atom is replaced by a nitrogen atom. It is also a bifunctional alkylating agent used in chemotherapy.[\[6\]](#)[\[7\]](#)
- Sesquimustard (Q): A related compound with two sulfur atoms, considered a more potent but less volatile vesicant than HD.[\[11\]](#)
- Bis(2-chloroethyl)ether (BCEE): An oxygen-containing analogue used in kinetic studies to understand the role of the heteroatom in reactivity.[\[12\]](#)

Comparative Physicochemical and Chemical Properties

The structure of these agents dictates their physical properties and chemical reactivity. The presence of one or two chloroethyl groups and the nature of the central heteroatom (S, N, or O) are critical determinants of their behavior.

Property	Bis(2-chloroethylthio)methane (SK-mustard)	Sulfur Mustard (HD)	2-Chloroethyl ethyl sulfide (CEES)	Nitrogen Mustard (HN2)	Sesquimustard (Q)	Bis(2-chloroethyl)ether (BCEE)
CAS Number	63869-13-6[1]	505-60-2[8]	693-07-2[5]	51-75-2[6]	3563-36-8[11]	111-44-4[12]
Molecular Formula	C ₅ H ₁₀ Cl ₂ S ₂ [1]	C ₄ H ₈ Cl ₂ S[9]	C ₄ H ₉ ClS[12]	C ₄ H ₁₁ Cl ₂ N	C ₆ H ₁₂ Cl ₂ S ₂ [11]	C ₄ H ₈ Cl ₂ O[12]
Molecular Weight	205.17 g/mol [13]	159.07 g/mol [9]	124.62 g/mol	156.07 g/mol	221.2 g/mol	143.01 g/mol
Appearance	Oily Liquid[2][14]	Colorless to yellow oily liquid[9]	Colorless liquid	Colorless to pale yellow, oily liquid	Crystalline solid or oily liquid	Colorless liquid
Key Structural Feature	Thioacetal linkage	Thioether linkage	Monofunctional Thioether	Tertiary Amine	Dithioether linkage	Ether linkage

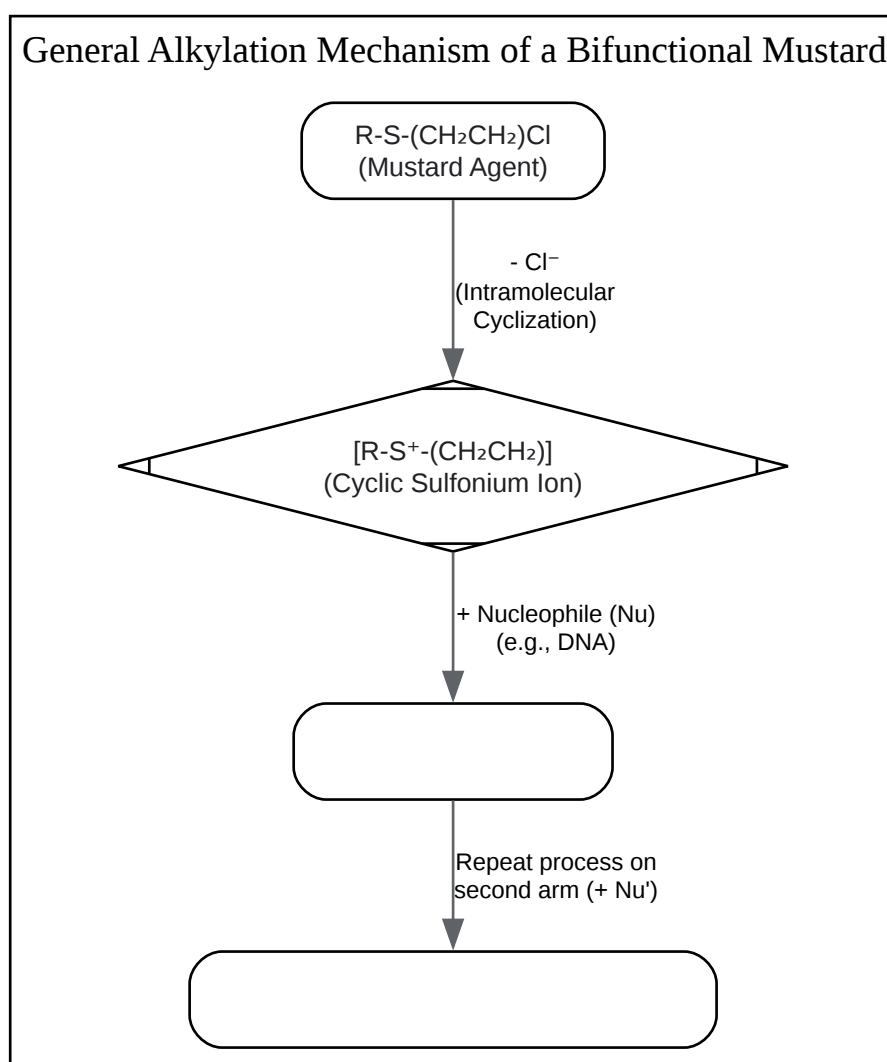
Mechanism of Action: Alkylation

The toxicity of sulfur and nitrogen mustards stems from their ability to act as powerful alkylating agents. This process is initiated by an intramolecular nucleophilic substitution, where the lone pair of electrons on the sulfur (or nitrogen) atom attacks the adjacent carbon, displacing a chloride ion. This forms a highly reactive cyclic sulfonium (or aziridinium) ion intermediate.[6][8] This strained, positively charged ring is then susceptible to attack by any available nucleophile, such as the N7 position of guanine in a DNA strand.[6]

Because agents like HD, SK-mustard, and HN2 are bifunctional (possessing two chloroethyl arms), they can repeat this process, leading to the formation of DNA intra-strand and inter-strand cross-links.[6] These cross-links are particularly cytotoxic as they block DNA replication and transcription, ultimately triggering cell death pathways.[8] Monofunctional analogues like

CEES can only form single adducts with DNA and cannot create cross-links, which contributes to their attenuated toxicity.[7][10]

Kinetic studies comparing the reactions of these analogues highlight significant differences. For instance, in reactions with sodium ethoxide, HD reacts much faster than its oxygen analogue BCEE.[12] The dominant reaction mechanism can also differ; HD and CEES tend to undergo elimination reactions in the presence of an amine catalyst, while BCEE reacts via a much slower nucleophilic substitution.[12] These differences underscore why BCEE is often considered an unsuitable analogue for HD in certain reactivity studies.[12]



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Caption: Alkylation mechanism via a cyclic sulfonium ion.

Comparative Biological Activity

The primary targets of sulfur mustards are rapidly dividing cells, particularly the basal keratinocytes in the skin, which leads to the characteristic blistering.^{[7][10]} The biological response involves a complex cascade of events, including direct cytotoxicity, oxidative stress, and a powerful inflammatory response.

Cytotoxicity and Vesicant Potency

A hallmark of mustard exposure is the asymptomatic latent period, which can last for hours before signs of injury like redness (erythema), swelling (edema), and blistering appear.^{[6][7]} The severity of the injury is dose-dependent.

- Sulfur Mustard (HD): The most potent of the commonly studied agents.^{[6][7]}
- Sesquimustard (Q): Considered a more potent vesicant than HD, but its low volatility limits its effectiveness as a vapor threat.^[11]
- Nitrogen Mustard (HN2): A powerful vesicant, second in potency to HD among the agents listed here.^[7]
- CEES: A monofunctional agent with significantly attenuated activity compared to its bifunctional counterparts.^[7]

Quantitative Structure-Activity Relationship (QSAR) models are often used to predict the toxicity of these compounds and their breakdown products.^{[15][16]} These studies consistently show that the parent mustard compounds are significantly more toxic than their hydrolysis or oxidation products.^{[15][17]}

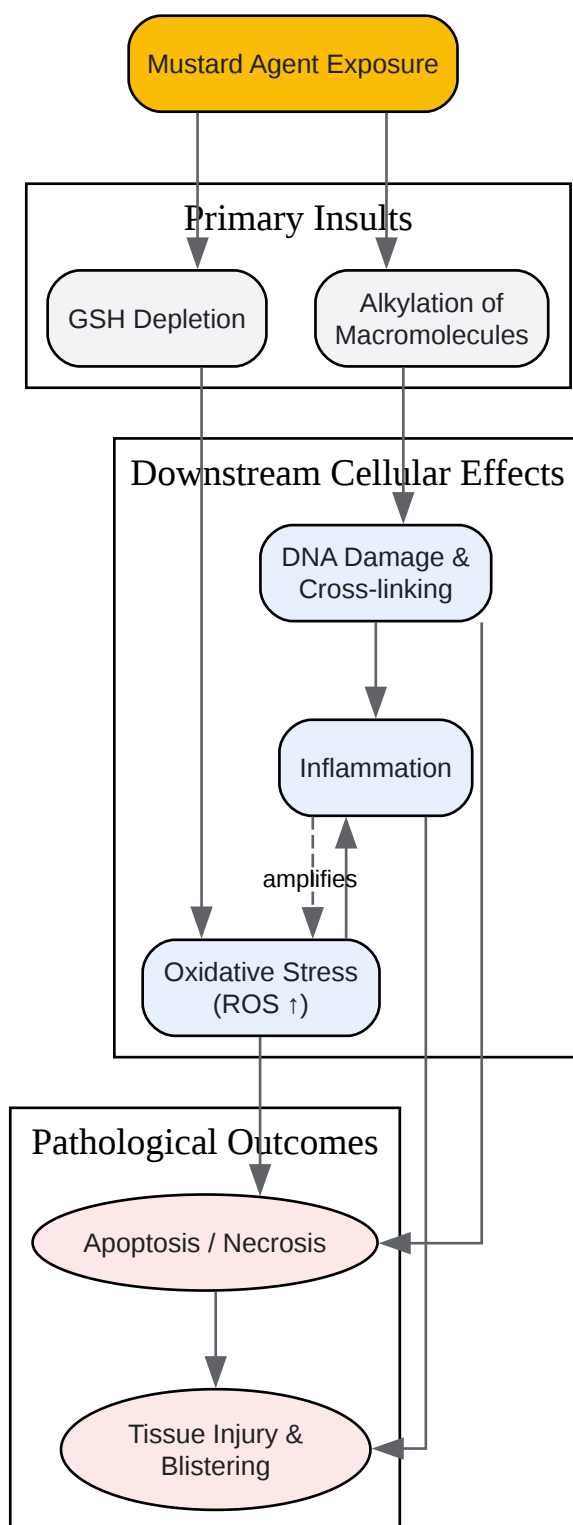
Compound	Predicted Oral LD ₅₀ (Rat)	Toxicity Class (Predicted)	Reference
Sulfur Mustard (HD)	~30-50 mg/kg	Extremely Toxic	[15] [16] [17]
Sesquimustard (Q)	~300 mg/kg	Very Toxic	[15] [16]
HD Sulfoxide	~340 mg/kg	Very Toxic	[15] [17]
Thiodiglycol (HD hydrolysis product)	>500 mg/kg	Moderately Toxic	[15] [17]

Note: LD₅₀ values are estimates from QSAR models and serve for relative comparison.

Molecular Pathways of Toxicity

Exposure to mustard analogues triggers multiple interconnected cellular pathways that contribute to tissue damage.

- **DNA Damage and Cell Cycle Arrest:** As discussed, alkylation leads to DNA damage.[\[10\]](#) This damage activates repair pathways and, if severe, triggers apoptosis (programmed cell death), which is a key factor in the death of basal keratinocytes and subsequent blister formation.[\[8\]](#)[\[10\]](#)
- **Glutathione (GSH) Depletion and Oxidative Stress:** Mustard agents react with and deplete cellular glutathione (GSH), a critical antioxidant.[\[7\]](#)[\[10\]](#) This depletion, combined with the inflammatory response, leads to a massive increase in reactive oxygen species (ROS), causing oxidative stress that damages lipids, proteins, and DNA.[\[4\]](#)[\[10\]](#)
- **Inflammation:** The initial cellular damage triggers a potent inflammatory response. Immune cells such as neutrophils and macrophages infiltrate the exposed tissue, releasing more ROS and inflammatory mediators that exacerbate the injury.[\[7\]](#)[\[18\]](#)



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Caption: Key molecular pathways in mustard-induced toxicity.

Key Experimental Protocols

Reproducible, validated assays are crucial for comparing the effects of these analogues and screening potential countermeasures. Below are representative protocols for assessing cytotoxicity and oxidative stress.

Protocol 1: In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol determines the concentration of an agent that reduces the viability of a cell culture by 50% (IC₅₀). It measures the metabolic activity of living cells.

Materials:

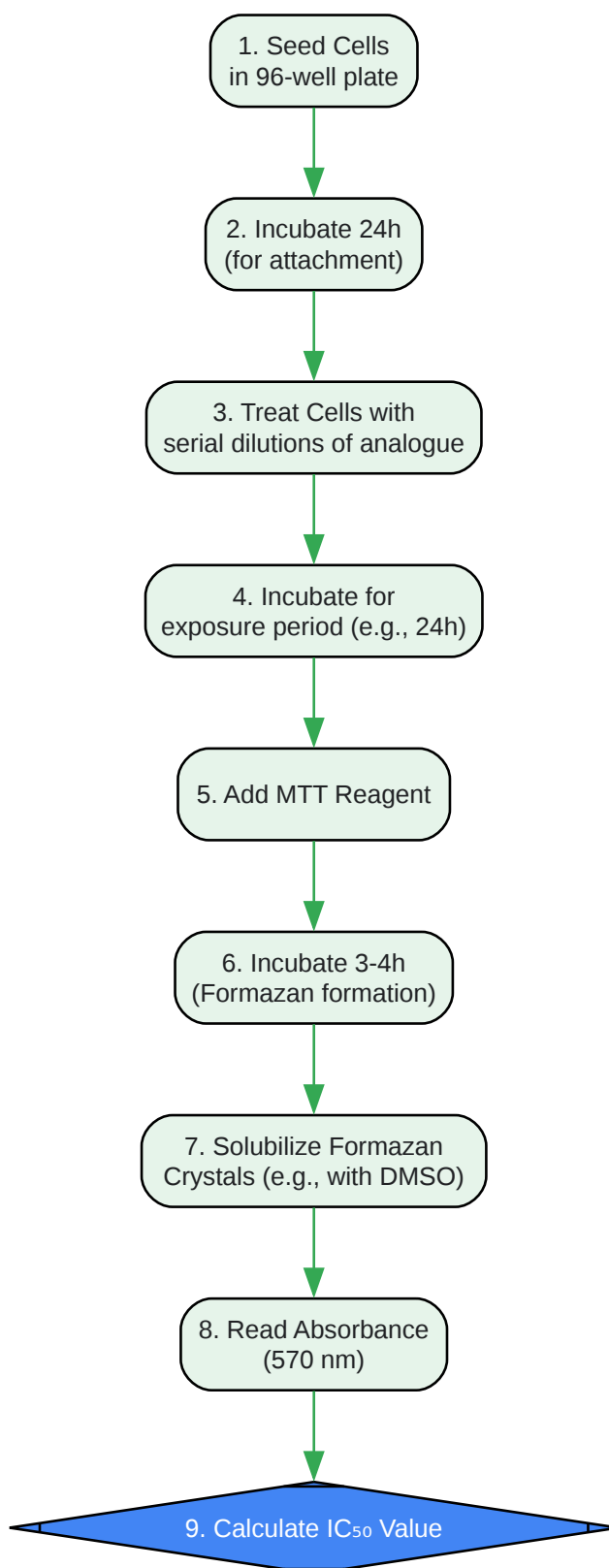
- Human keratinocytes (e.g., HaCaT) or other relevant cell line
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compound (e.g., CEES) dissolved in a suitable solvent (e.g., DMSO)
- Phosphate-Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well cell culture plates
- Multichannel pipette, incubator (37°C, 5% CO₂), microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium. Incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Prepare serial dilutions of the test compound in culture medium. Remove the old medium from the cells and add 100 µL of the compound dilutions to the

respective wells. Include vehicle-only controls and untreated controls.

- Incubation: Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours).
- MTT Addition: Remove the compound-containing medium. Add 100 μ L of fresh medium and 10 μ L of MTT stock solution to each well. Incubate for 3-4 hours. Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to a purple formazan precipitate.
- Solubilization: Carefully remove the MTT-containing medium. Add 100 μ L of solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals. Mix gently by pipetting.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Analysis: Calculate cell viability as a percentage of the untreated control. Plot the viability against the log of the compound concentration and use a non-linear regression to determine the IC₅₀ value.



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Caption: Workflow for the MTT cytotoxicity assay.

Protocol 2: Glutathione (GSH) Depletion Assay

This protocol quantifies the level of intracellular GSH following exposure to a test compound, indicating oxidative stress.

Materials:

- Cell culture materials (as above)
- Test compound
- GSH-Glo™ Glutathione Assay kit (Promega) or similar
- Opaque-walled 96-well plates suitable for luminescence
- Luminometer

Procedure:

- **Cell Seeding and Treatment:** Seed and treat cells with the test compound in an opaque-walled 96-well plate as described in the MTT assay (Steps 1-3).
- **Incubation:** Incubate for a shorter period relevant to acute GSH depletion (e.g., 1-4 hours).
- **Assay Preparation:** Prepare the GSH-Glo™ Reagent according to the manufacturer's instructions.
- **Lysis and GSH Detection:** Add a volume of GSH-Glo™ Reagent equal to the volume of culture medium in each well. This reagent lyses the cells and initiates a luminescent reaction proportional to the amount of GSH present.
- **Incubation:** Incubate at room temperature for 30 minutes.
- **Luciferin Detection:** Add Luciferin Detection Reagent to each well.
- **Incubation:** Incubate at room temperature for 15 minutes.
- **Data Acquisition:** Measure luminescence using a plate-reading luminometer.

- Analysis: Normalize the luminescence signal of treated cells to that of vehicle-treated control cells to determine the percentage of GSH depletion.

Conclusion

Bis(2-chloroethylthio)methane and its structural analogues represent a vital toolkit for researchers in toxicology and drug development. While they share a common mechanism of alkylation, their properties vary significantly based on their bifunctionality and the nature of their core heteroatom. Bifunctional agents like sulfur mustard and nitrogen mustard exhibit high toxicity due to their ability to cross-link DNA, whereas monofunctional analogues like CEES are less potent but crucial for dissecting specific molecular events. Comparative studies using standardized in vitro assays, such as those detailed here, are essential for quantifying differences in cytotoxicity and oxidative stress. This knowledge is paramount for understanding the pathophysiology of mustard agent poisoning and for the rational design and screening of effective medical countermeasures.[19]

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